

Derivatization of biogenic amines using 1-Azetidinesulfonyl chloride for food analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Azetidinesulfonyl chloride

Cat. No.: B1527085

[Get Quote](#)

Absolut. Hier ist ein detailliertes Applikations- und Protokollhandbuch zur Derivatisierung von biogenen Aminen mittels 1-Azetidinsulfonylchlorid, das speziell für Forscher, Wissenschaftler und Fachleute in der Wirkstoffentwicklung konzipiert wurde.

Applikations- und Protokollhandbuch

Thema: Ein neuartiger Ansatz zur Derivatisierung biogener Amine mittels 1-Azetidinsulfonylchlorid für die UPLC-MS/MS-basierte Lebensmittelanalytik

Autor: Dr. Gemini, Senior Application Scientist

Datum: 1. Januar 2026

Version: 1.0

Einleitung

Biogene Amine (BA) sind stickstoffhaltige, niedermolekulare organische Basen, die durch die Decarboxylierung von Aminosäuren durch Mikroorganismen entstehen. In Lebensmitteln wie Fisch, Käse, fermentierten Wurstwaren und Wein ist ihre Konzentration ein wichtiger Indikator für die Frische, Qualität und hygienische Verarbeitung. Hohe Konzentrationen von BAs wie Histamin, Tyramin, Putrescin und Cadaverin können für den Menschen toxisch sein und gesundheitliche Probleme wie Migräne, hypertensive Krisen und Lebensmittelvergiftungen

verursachen. Daher ist die genaue Quantifizierung von BAs für die Lebensmittelsicherheit von entscheidender Bedeutung.

Die direkte Analyse von BAs mittels Flüssigchromatographie (LC) ist jedoch mit erheblichen Herausforderungen verbunden. Die meisten BAs besitzen keine starken Chromophore oder Fluorophore, was ihre Detektion mittels UV- oder Fluoreszenz-Detektoren erschwert. Zudem sind sie oft sehr polar, was zu einer schlechten Retention auf gängigen Reversed-Phase (RP)-Säulen führt.

Eine chemische Derivatisierung vor der chromatographischen Analyse ist eine bewährte Strategie, um diese Hürden zu überwinden. Durch die Reaktion der primären und sekundären Aminogruppen der BAs mit einem Derivatisierungsreagenz werden deren chemische Eigenschaften gezielt modifiziert. Dies führt zu einer verbesserten chromatographischen Trennung und einer signifikant erhöhten Empfindlichkeit in der massenspektrometrischen (MS) Detektion.^[1]

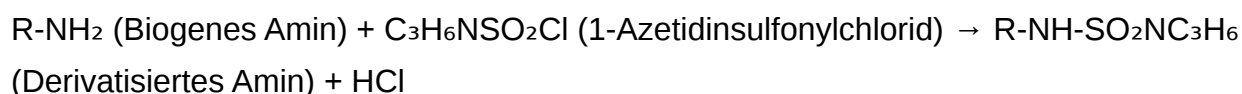
Dieses Handbuch stellt einen neuartigen Ansatz vor, der 1-Azetidinsulfonylchlorid als Derivatisierungsreagenz verwendet. Es wird postuliert, dass die Einführung einer Azetidinsulfonyl-Gruppe die Hydrophobizität der Analyten erhöht und eine stabile, leicht protonierbare Einheit für die hochempfindliche Elektrospray-Ionisierungs-Massenspektrometrie (ESI-MS) im positiven Ionenmodus bereitstellt.

Prinzip der Methode

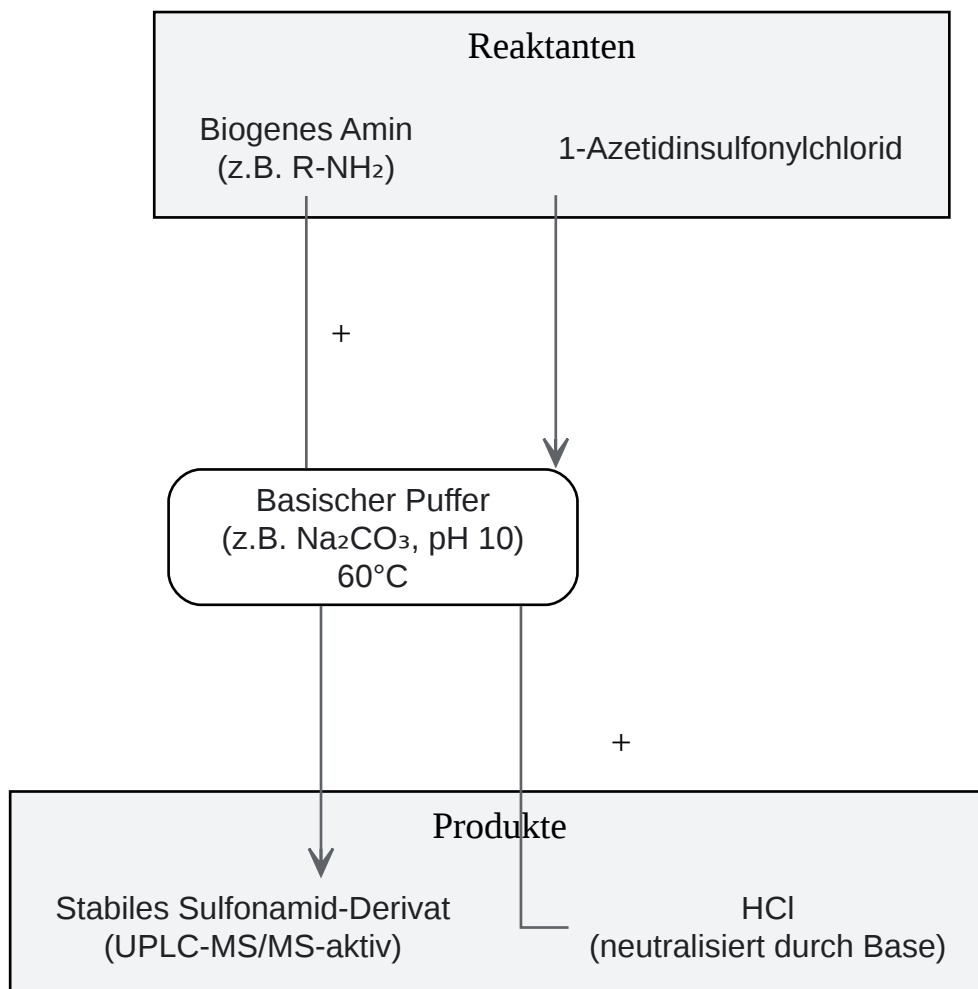
Chemische Reaktion

Das Kernstück dieser Methode ist die Reaktion von 1-Azetidinsulfonylchlorid mit den primären und/oder sekundären Aminogruppen der biogenen Amine. Bei dieser Reaktion handelt es sich um eine nukleophile Substitution, bei der das Stickstoffatom des Amins das elektrophile Schwefelatom des Sulfonylchlorids angreift.^{[2][3]} Dies führt zur Bildung einer sehr stabilen Sulfonamid-Bindung und zur Freisetzung von Chlorwasserstoff (HCl), der durch die basischen Reaktionsbedingungen neutralisiert wird.

Die allgemeine Reaktionsgleichung lautet:



Diese Reaktion wandelt die polaren Amine in weniger polare, stabilere Derivate um, die für die nachfolgende Analyse ideal geeignet sind.



[Click to download full resolution via product page](#)

Abbildung 1: Schematische Darstellung der Derivatisierungsreaktion.

Vorteile für die UPLC-MS/MS-Analyse

- **Verbesserte Chromatographie:** Die gebildeten Sulfonamid-Derivate sind deutlich weniger polar als die ursprünglichen Amine. Dies führt zu einer stärkeren Retention auf C18-Säulen und ermöglicht eine effiziente chromatographische Trennung von komplexen Gemischen.
- **Erhöhte MS-Empfindlichkeit:** Die Azetidin-Gruppe im Derivat besitzt ein Stickstoffatom, das unter den sauren Bedingungen der mobilen Phase leicht protoniert werden kann. Dies macht

die Derivate zu exzellenten Kandidaten für die Analyse mittels ESI im positiven Ionenmodus (ESI+), was zu einer signifikanten Signalverstärkung und somit zu niedrigeren Nachweisgrenzen führt.

- Struktur-spezifische Fragmentierung: Die Sulfonamid-Bindung bietet eine vorhersagbare Stelle für die Fragmentierung bei der Tandem-Massenspektrometrie (MS/MS). Dies ermöglicht die Entwicklung hochspezifischer und selektiver MRM-Übergänge (Multiple Reaction Monitoring) für eine zuverlässige Quantifizierung.

Materialien und Methoden

Chemikalien und Reagenzien

- Standards für biogene Amine (Histamin, Tyramin, Putrescin-Dihydrochlorid, Cadaverin-Dihydrochlorid, Spermidin, Spermin, β -Phenylethylamin, Tryptamin) in höchster Reinheit.
- 1-Azetidinsulfonylchlorid ($\geq 95\%$)
- Perchlorsäure (HClO_4), 70 %
- Natriumcarbonat (Na_2CO_3) und Natriumhydrogencarbonat (NaHCO_3)
- Ameisensäure (LC-MS-Qualität)
- Acetonitril (ACN, LC-MS-Qualität)
- Wasser (LC-MS-Qualität)
- Natriumhydroxid (NaOH)

Geräte

- UPLC-System (z.B. Waters ACQUITY UPLC, Agilent 1290 Infinity II)
- Tandem-Massenspektrometer mit ESI-Quelle (z.B. Sciex Triple Quad, Thermo TSQ, Agilent Triple Quadrupole)
- Gewebehomogenisator

- Laborzentrifuge (gekühlt)
- Analysenwaage
- pH-Meter
- Vortexmischer und Thermomixer

Experimentelles Protokoll

Vorbereitung der Lösungen

- Standard-Stammlösungen (1000 mg/L): Lösen Sie die exakte Menge jedes BA-Standards einzeln in 0,1 M HCl, um eine Konzentration von 1000 mg/L zu erhalten. Bei -20°C lagern.
- Arbeitsstandard-Mischung (10 mg/L): Mischen Sie Aliquots der Stammlösungen und verdünnen Sie mit 0,1 M HCl. Daraus werden die Kalibrierstandards hergestellt.
- Carbonat-Puffer (0,1 M, pH 10): Lösen Sie Na_2CO_3 und NaHCO_3 in Wasser und stellen Sie den pH-Wert auf 10,0 ein.
- Derivatisierungsreagenz (5 mg/mL): Lösen Sie 1-Azetidinsulfonylchlorid in ACN. Diese Lösung sollte frisch vor Gebrauch angesetzt werden, da Sulfonylchloride hydrolyseempfindlich sind.

Probenvorbereitung und Extraktion (Beispiel: Fischprobe)

Abbildung 2: Workflow für die Extraktion biogener Amine aus Lebensmitteln.

- Einwaage: Wiegen Sie 5 g der homogenisierten Lebensmittelprobe in ein 50-mL-Zentrifugenröhrchen ein.
- Extraktion: Fügen Sie 10 mL eiskalte 0,4 M Perchlorsäure hinzu.^[4]
- Homogenisierung: Homogenisieren Sie die Probe für 5 Minuten bei hoher Geschwindigkeit.
- Zentrifugation: Zentrifugieren Sie das Homogenat für 10 Minuten bei 10.000 x g und 4°C.

- Überstand sammeln: Überführen Sie den Überstand vorsichtig in ein neues Röhrchen.
- Neutralisation: Stellen Sie den pH-Wert des Extrakts langsam unter Rühren auf 7,0 mit 2 M NaOH ein. Das ausfallende Kaliumperchlorat wird entfernt.
- Zweite Zentrifugation: Zentrifugieren Sie erneut für 5 Minuten bei 10.000 x g und 4°C.
- Filtration: Filtrieren Sie den Überstand durch einen 0,22-µm-Spritzenfilter. Dieser Extrakt ist nun für die Derivatisierung bereit.

Derivatisierungsprotokoll

- Überführen Sie 100 µL des Probenextrakts oder des Kalibrierstandards in ein 1,5-mL-Reaktionsgefäß.
- Fügen Sie 200 µL des Carbonat-Puffers (pH 10) hinzu und mischen Sie kurz.
- Geben Sie 200 µL der 1-Azetidinsulfonylchlorid-Lösung (5 mg/mL in ACN) hinzu.
- Verschließen Sie das Gefäß fest und vortexen Sie es für 30 Sekunden.
- Inkubieren Sie die Mischung für 45 Minuten bei 60°C in einem Thermomixer.
- Kühlen Sie die Probe auf Raumtemperatur ab.
- Stoppen Sie die Reaktion durch Zugabe von 20 µL Ameisensäure, um überschüssiges Reagenz zu hydrolysieren und die Probe für die LC-Injektion anzusäuern.
- Vortexen Sie die Probe und zentrifugieren Sie sie kurz, bevor Sie sie in ein LC-Vial überführen.

UPLC-MS/MS Analysebedingungen

Die folgenden Tabellen listen die vorgeschlagenen Startbedingungen für die chromatographische Trennung und die massenspektrometrische Detektion auf.

Tabelle 1: Vorgeschlagene UPLC-Parameter

Parameter	Einstellung
Säule	C18 Reversed-Phase (z.B. 100 x 2.1 mm, 1.8 µm)
Mobile Phase A	Wasser + 0,1 % Ameisensäure
Mobile Phase B	Acetonitril + 0,1 % Ameisensäure
Flussrate	0,4 mL/min
Injektionsvolumen	2 µL
Säulentemperatur	40°C

| Gradient | 0-1 min: 5% B; 1-8 min: 5% -> 95% B; 8-9 min: 95% B; 9-9.1 min: 95% -> 5% B; 9.1-12 min: 5% B |

Tabelle 2: Theoretische MS/MS-Parameter (ESI+, MRM-Modus) Hinweis: Diese Werte sind theoretisch und müssen experimentell für jedes Derivat optimiert werden.

Biogenes Amin	Derivat [M+H] ⁺ (m/z)	Produkt-Ion 1 (m/z)	Produkt-Ion 2 (m/z)
Putrescin	325.1	188.1 (Verlust von Putrescin)	58.1 (Azetidin-Fragment)
Cadaverin	339.1	188.1 (Verlust von Cadaverin)	58.1 (Azetidin-Fragment)
Histamin	248.1	191.1 (Verlust von Azetidin)	82.1 (Imidazol-Fragment)
Tyramin	274.1	137.1 (Tyramin-Fragment)	118.1 (SO ₂ -Azetidin)

| Spermidin | 420.2 | 283.2 (Fragment) | 188.1 (Fragment) |

Methodenvalidierung und erwartete Ergebnisse

Eine neu entwickelte Methode muss gemäß international anerkannter Richtlinien (z.B. AOAC International) validiert werden, um ihre Zuverlässigkeit, Genauigkeit und Reproduzierbarkeit zu beweisen. Die wichtigsten Validierungsparameter umfassen:

- Spezifität: Überprüfung auf Interferenzen aus der Matrix durch Analyse von Leerproben.
- Linearität: Erstellung von Kalibrierkurven (typischerweise 6-8 Punkte) in einem relevanten Konzentrationsbereich. Korrelationskoeffizienten (r^2) von $>0,99$ werden erwartet.[4]
- Nachweis- (LOD) und Bestimmungsgrenze (LOQ): Die niedrigste Konzentration, die zuverlässig nachgewiesen bzw. quantifiziert werden kann.
- Präzision: Ausgedrückt als relative Standardabweichung (RSD) für Wiederholmessungen (Intra-Day) und Messungen an verschiedenen Tagen (Inter-Day). RSD-Werte $<15\%$ sind typischerweise akzeptabel.
- Richtigkeit (Wiederfindung): Bestimmung der Wiederfindungsrate durch Aufstocken von Proben mit bekannten Konzentrationen an BAs. Wiederfindungsraten im Bereich von 80-120 % gelten als gut.[5]

Tabelle 3: Typische Leistungsdaten für etablierte Derivatisierungsmethoden in der BA-Analyse
Diese Werte dienen als Referenz für die erwartete Leistungsfähigkeit der hier vorgestellten Methode.

Parameter	Typischer Bereich	Referenz
Linearitätsbereich	0,05 - 10 mg/kg	[4][6]
Korrelationskoeffizient (r^2)	$> 0,995$	[5]
LOQ	0,02 - 0,5 mg/kg	[6][7]
Intra-Day Präzision (RSD)	$< 6\%$	[4][6]
Inter-Day Präzision (RSD)	$< 8\%$	[4]

| Wiederfindung | 85 - 115 % |[1][5] |

Fazit

Die Derivatisierung von biogenen Aminen mit 1-Azetidinsulfonylchlorid stellt einen vielversprechenden und neuartigen Ansatz für die Lebensmittelanalytik dar. Das vorgeschlagene Protokoll kombiniert eine robuste saure Extraktion mit einer effizienten Derivatisierungsreaktion, die Analyten erzeugt, die ideal für die hochempfindliche UPLC-MS/MS-Analyse geeignet sind. Die Methode hat das Potenzial, eine schnelle, zuverlässige und genaue Quantifizierung von sicherheitsrelevanten biogenen Aminen in einer Vielzahl von komplexen Lebensmittelmatrixen zu ermöglichen. Die experimentelle Validierung der hier beschriebenen Parameter ist der nächste entscheidende Schritt zur Etablierung dieser Methode in der Routineanalytik.

Referenzen

- Validation of an HPLC Analytical Method for Determination of Biogenic Amines in Agricultural Products and Monitoring of Biogenic Amines in Korean Fermented Agricultural Products. National Institutes of Health (NIH). Verfügbar unter: --INVALID-LINK--
- The Development of an Ultra-Performance Liquid Chromatography–Tandem Mass Spectrometry Method for Biogenic Amines in Fish Samples. National Institutes of Health (NIH). Verfügbar unter: --INVALID-LINK--
- Validation of HPLC analytical method for determination of biogenic amines in agricultural products. Technology Networks. Verfügbar unter: --INVALID-LINK--
- Targeted quantification of amino acids by dansylation. National Institutes of Health (NIH). Verfügbar unter: --INVALID-LINK--
- Novel Charge-Switch Derivatization Method Using 3-(Chlorosulfonyl)benzoic Acid for Sensitive RP-UHPLC/MS/MS Analysis of Acylglycerols, Sterols, and Prenols. ACS Publications. Verfügbar unter: --INVALID-LINK--
- Validation of an HPLC analytical method for determination of biogenic amines in agricultural products and monitoring of biogenic amines in Korean fermented agricultural products. Korea University. Verfügbar unter: --INVALID-LINK--

- Validation of an HPLC Analytical Method for Determination of Biogenic Amines in Agricultural Products and Monitoring of Biogenic. ResearchGate. Verfügbar unter: --INVALID-LINK--
- Analytical Chemistry Applications of Sulfonyl Chlorides: Derivatization Techniques. NINGBO INNO PHARMCHEM CO.,LTD.. Verfügbar unter: --INVALID-LINK--
- The Importance of Derivatizing Reagent in Chromatography Applications for Biogenic Amine Detection in Food and Beverages. ScienceOpen. Verfügbar unter: --INVALID-LINK--
- reaction between acyl chlorides and amines - addition / elimination. Chemguide. Verfügbar unter: --INVALID-LINK--
- Nucleophilic Addition / Elimination in the Reaction Between Acyl chlorides and Amine. Shout Education. Verfügbar unter: --INVALID-LINK--
- Amine Reactions. Chemistry LibreTexts. Verfügbar unter: --INVALID-LINK--
- A Comparative Study of Sulfonyl Chlorides: Reactivity and Applications in Synthesis. Ningbo Innopharmchem. Verfügbar unter: --INVALID-LINK--
- Amine to Amide (via Acid Chloride) - Common Conditions. Organic Chemistry Data. Verfügbar unter: --INVALID-LINK--

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scienceopen.com [scienceopen.com]
- 2. nbinnno.com [nbinnno.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. 1,2-Dimethylimidazole-4-sulfonyl chloride, a novel derivatization reagent for the analysis of phenolic compounds by liquid chromatography electrospray tandem mass spectrometry: application to 1-hydroxypyrene in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- 6. Targeted quantification of amino acids by dansylation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Derivatization of secondary amines with 2-naphthalene-sulfonyl chloride for high-performance liquid chromatographic analysis of spectinomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Derivatization of biogenic amines using 1-Azetidinesulfonyl chloride for food analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1527085#derivatization-of-biogenic-amines-using-1-azetidinesulfonyl-chloride-for-food-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com